Application Notes and Protocols for INCB3284 Dimesylate

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Compound of Interest	
Compound Name:	*INCB 3284 dimesylate*
CAS No.:	*887401-93-6*
Cat. No.:	*B608090*

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Introduction

INCB3284 dimesylate is a potent and selective antagonist of the human C-C chemokine receptor 2 (CCR2).[1][2] CCR2 and its primary ligand, monocyte chemoattractant protein-1 (MCP-1/CCL2), play a crucial role in the migration of monocytes and macrophages to sites of inflammation.[2] This makes INCB3284 a valuable tool for investigating the role of the CCL2/CCR2 axis in various inflammatory and autoimmune diseases. These application notes provide detailed information on the solubility of INCB3284 dimesylate, protocols for its preparation and use in research settings, and an overview of its mechanism of action.

Physicochemical Properties

A summary of the key physicochemical properties of INCB3284 dimesylate is provided in the table below.

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Property	Value	Reference
Molecular Weight	712.76 g/mol	R&D Systems
Molecular Formula	$C_{26}H_{31}F_3N_4O_4 \cdot 2CH_4O_3S$	R&D Systems
Purity	≥98%	R&D Systems
CAS Number	887401-93-6	R&D Systems

Solubility Data

INCB3284 dimesylate exhibits good solubility in both dimethyl sulfoxide (DMSO) and water, facilitating its use in a variety of in vitro and in vivo experimental setups.

Solvent	Solubility	Reference
DMSO	Soluble to 100 mM	R&D Systems
Water	Soluble to 100 mM	R&D Systems

Experimental Protocols

Preparation of Stock Solutions

This protocol describes the preparation of a 10 mM stock solution of INCB3284 dimesylate in DMSO.

Materials:

- INCB3284 dimesylate (MW: 712.76 g/mol)
- Anhydrous Dimethyl sulfoxide (DMSO)
- Sterile microcentrifuge tubes
- Calibrated analytical balance
- Vortex mixer

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Procedure:

- Weighing the Compound: Accurately weigh out 7.13 mg of INCB3284 dimesylate using a calibrated analytical balance.
- Dissolving in DMSO: Add the weighed compound to a sterile microcentrifuge tube. Add 1 mL of anhydrous DMSO to the tube.
- Ensuring Complete Dissolution: Vortex the solution thoroughly until the compound is completely dissolved. Gentle warming (e.g., in a 37°C water bath) can be used to aid dissolution if necessary.
- Storage: Aliquot the 10 mM stock solution into smaller volumes to avoid repeated freeze-thaw cycles. Store the aliquots at -20°C for long-term storage.

Protocol for Determining Aqueous Solubility (Shake-Flask Method)

This protocol outlines a standard shake-flask method to determine the thermodynamic solubility of INCB3284 dimesylate in an aqueous buffer.

Materials:

- INCB3284 dimesylate
- Phosphate-buffered saline (PBS), pH 7.4
- Small glass vials with screw caps
- Orbital shaker or rotator
- Centrifuge
- High-performance liquid chromatography (HPLC) system with a suitable column and UV detector

Procedure:

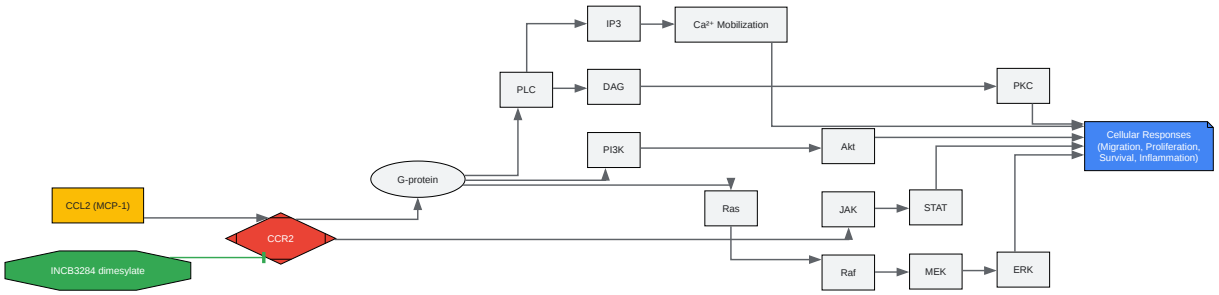
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- Preparation of Supersaturated Solution: Add an excess amount of INCB3284 dimesylate to a glass vial containing a known volume of PBS (e.g., 1 mL). The amount should be more than what is expected to dissolve to ensure a saturated solution is formed.
- Equilibration: Tightly cap the vial and place it on an orbital shaker or rotator at a constant temperature (e.g., 25°C or 37°C) for 24-48 hours to allow the solution to reach equilibrium.
- Separation of Undissolved Solid: After incubation, centrifuge the vial at a high speed (e.g., 10,000 x g) for 15-20 minutes to pellet the undissolved compound.
- Sample Collection: Carefully collect an aliquot of the clear supernatant without disturbing the pellet.
- Quantification by HPLC:
  - Prepare a series of standard solutions of INCB3284 dimesylate of known concentrations in the same buffer.
  - Analyze the collected supernatant and the standard solutions by HPLC.
  - Construct a calibration curve by plotting the peak area against the concentration of the standard solutions.
  - Determine the concentration of INCB3284 dimesylate in the supernatant by interpolating its peak area on the calibration curve. This concentration represents the thermodynamic solubility.

Mechanism of Action and Signaling Pathway

INCB3284 is a selective antagonist of CCR2, which is the receptor for the chemokine CCL2 (also known as MCP-1).[1][2] By binding to CCR2, INCB3284 blocks the downstream signaling cascade initiated by CCL2. This inhibition prevents the recruitment of monocytes and macrophages to sites of inflammation. The binding of CCL2 to CCR2, a G protein-coupled receptor (GPCR), activates several downstream signaling pathways, including the JAK/STAT, PI3K/Akt, and MAPK pathways, which are involved in cell survival, proliferation, and migration.[3][4][5]

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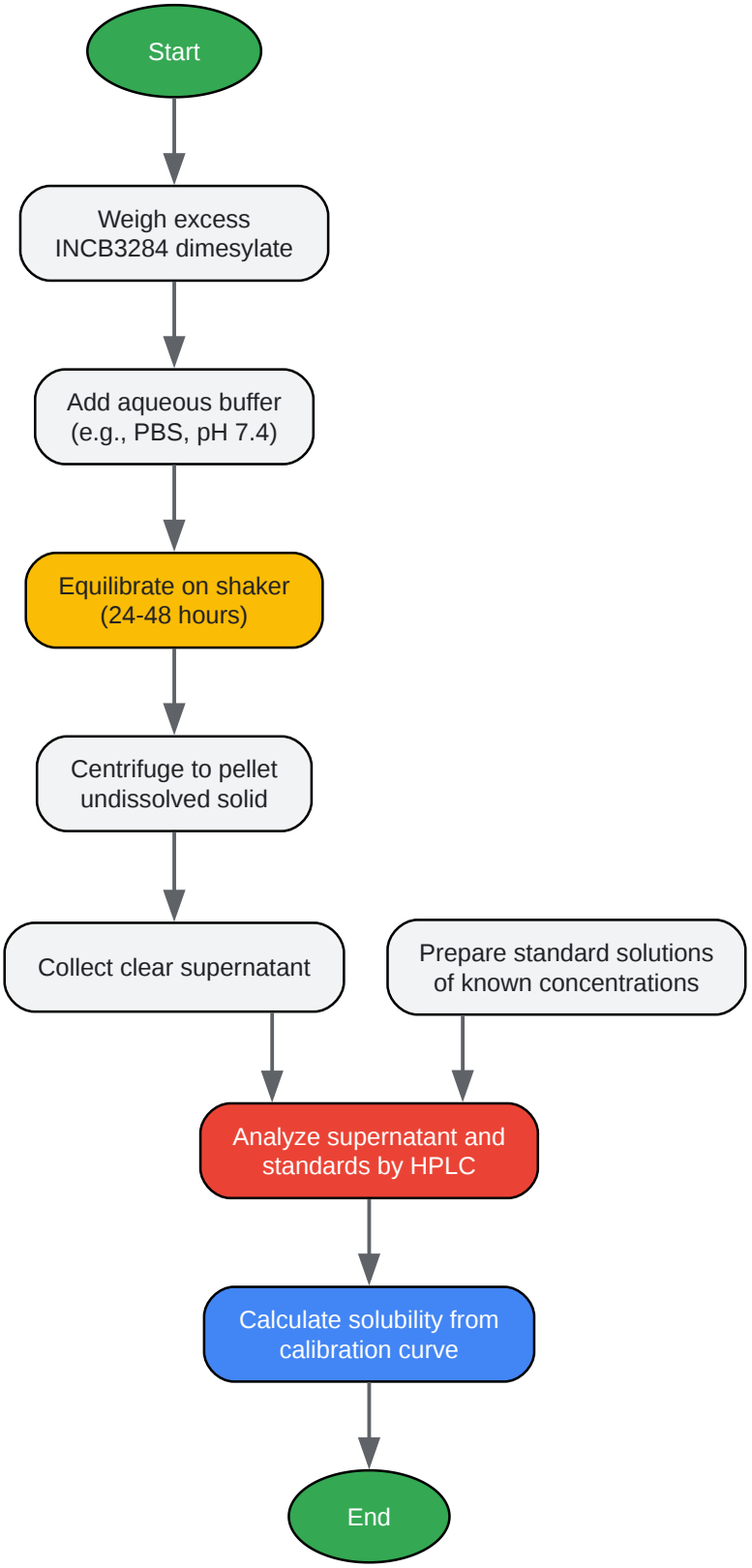
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Figure 1: INCB3284 dimesylate inhibits the CCR2 signaling pathway.

Experimental Workflow for Solubility Determination

The following diagram illustrates the general workflow for determining the aqueous solubility of INCB3284 dimesylate.

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Figure 2: Workflow for aqueous solubility determination.

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